

# The Selective PDE4 Inhibitor RS-25344 Hydrochloride: A Technical Guide

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Compound of Interest		
Compound Name:	RS-25344 hydrochloride	
Cat. No.:	B10862267	Get Quote

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#### **Abstract**

RS-25344 hydrochloride is a potent and selective inhibitor of phosphodiesterase 4 (PDE4), an enzyme critical in the regulation of intracellular cyclic adenosine monophosphate (cAMP) levels. By preventing the degradation of cAMP, RS-25344 hydrochloride modulates various cellular processes, demonstrating significant anti-inflammatory and other pharmacological effects. This technical guide provides a comprehensive overview of the chemical structure, mechanism of action, and key experimental findings related to RS-25344 hydrochloride, presenting quantitative data in structured tables, detailing experimental protocols, and visualizing relevant biological pathways and workflows.

# **Chemical Structure and Properties**

**RS-25344 hydrochloride**, chemically known as 1-(3-nitrophenyl)-3-(4-pyridinylmethyl)-pyrido[2,3-d]pyrimidine-2,4(1H,3H)-dione hydrochloride, is a small molecule inhibitor with the following properties:



Property	Value	
Chemical Formula	C19H13N5O4 · HCl	
Molecular Weight	411.8 g/mol	
CAS Number	152815-28-6	
Appearance	Solid	
SMILES	O=C1C2=CC=CN=C2N(C3=CC(INVALID- LINK =O)=CC=C3)C(N1CC4=CC=NC=C4)=O.Cl[1]	
InChI Key	ROSFKXDQMBPYQQ-UHFFFAOYSA-N[1]	

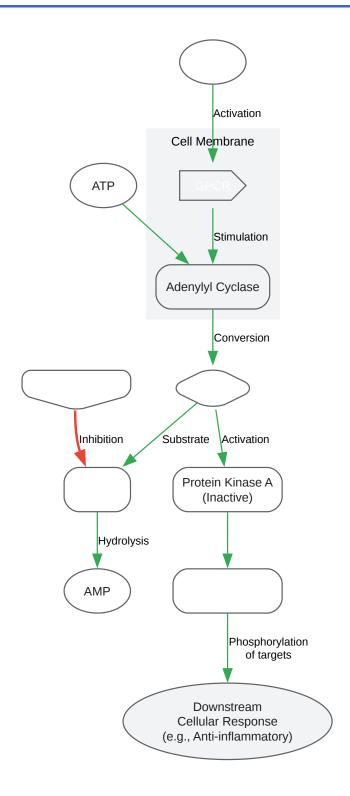
### **Mechanism of Action: Selective PDE4 Inhibition**

**RS-25344 hydrochloride** exerts its pharmacological effects through the potent and selective inhibition of phosphodiesterase 4 (PDE4). PDE4 is a key enzyme responsible for the hydrolysis of cAMP, a ubiquitous second messenger involved in a myriad of cellular signaling pathways. The inhibition of PDE4 leads to an accumulation of intracellular cAMP, which in turn activates protein kinase A (PKA) and other downstream effectors.

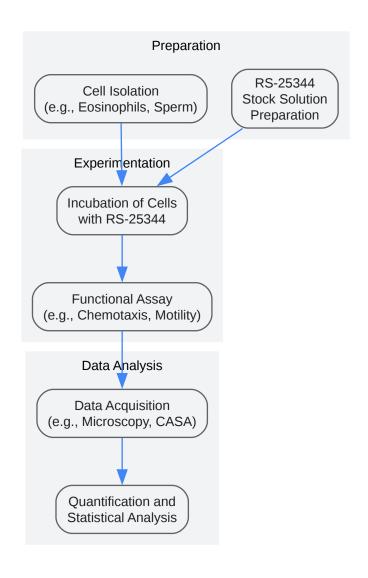
A crucial aspect of RS-25344's mechanism is its enhanced inhibitory activity towards the phosphorylated form of the PDE4D3 isoform. Phosphorylation of PDE-4D3 by PKA leads to a conformational change that significantly increases its sensitivity to inhibition by RS-25344, by approximately 100-fold.[2] This targeted action on the activated form of the enzyme in leukocytes suggests a basis for its potent anti-inflammatory properties with potentially fewer side effects than non-selective PDE4 inhibitors.[2]

## Signaling Pathway of RS-25344 Hydrochloride Action









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### References

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